

A Comprehensive Technical Guide to the Physical and Chemical Properties of trans-Terpin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Terpin*

Cat. No.: *B149876*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical and chemical properties of trans-**terpin** (trans-p-Menthane-1,8-diol). The information is curated for professionals in research, chemical sciences, and drug development, with a focus on structured data, detailed experimental protocols, and visual representations of workflows and biological pathways.

Core Physical and Chemical Properties

trans-**Terpin** is a monocyclic monoterpenoid diol. The quantitative physical and chemical data for trans-**terpin** are summarized below for clear reference and comparison.

Table 1: General and Physical Properties of trans-Terpin

Property	Value	Source(s)
IUPAC Name	(1r,4r)-4-(2-Hydroxypropan-2-yl)-1-methylcyclohexan-1-ol	[1](2)
Synonyms	trans-p-Menthane-1,8-diol, trans-1,8-Terpin	[3](4)
CAS Number	565-50-4	[3](5--INVALID-LINK--
Appearance	Solid, Monoclinic prisms	[3](4)
Melting Point	158-159 °C; 115-118 °C (dec.)	[6](7--INVALID-LINK--
Boiling Point	265.0 ± 8.0 °C (Predicted)	[6](8)
Density	1.018 ± 0.06 g/cm ³ (Predicted)	[6](8)
Water Solubility	0.02 M; 1 g dissolves in 100 mL at 20°C	[3](4)
pKa	15.18 ± 0.29 (Predicted)	[6](8)
LogP	1.69850	[9](10)

Table 2: Molecular and Spectroscopic Data of trans-Terpin

Property	Value / Identifier	Source(s)
Molecular Formula	C ₁₀ H ₂₀ O ₂	[3](5--INVALID-LINK--
Molecular Weight	172.26 g/mol	[3](4)
Canonical SMILES	CC1(CCC(CC1)C(C)(C)O)O	[3](4)
InChI Key	RBNWAMSGVWEHFP-UHFFFAOYSA-N	[3](4)
IR Spectrum	Conforms to structure	[11](12)
NMR Spectrum	Conforms to structure	[11](12)

Experimental Protocols

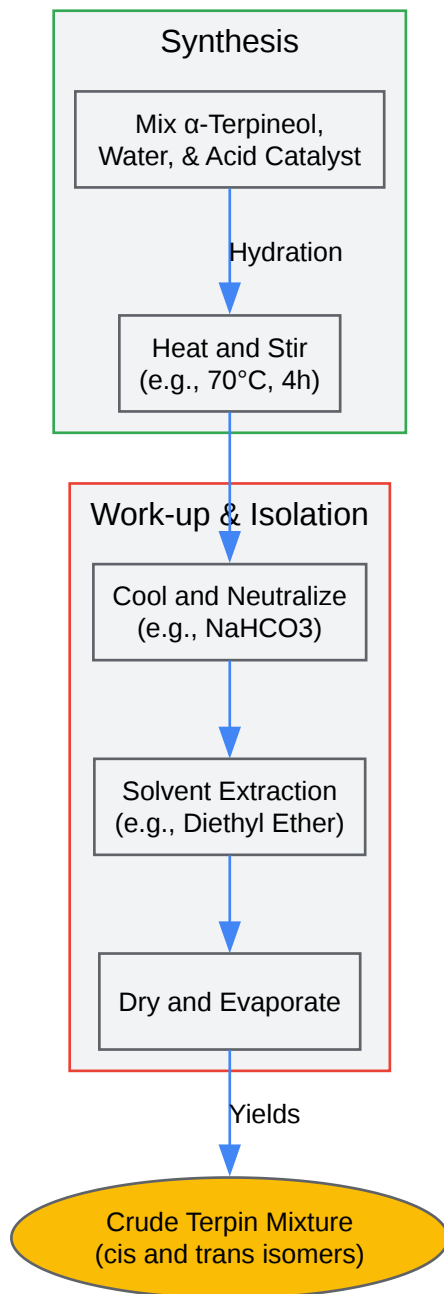
Detailed methodologies for the synthesis, purification, and analysis of trans-**terpin** are crucial for reproducible research.

Synthesis from α -Terpineol

A common route to synthesize **terpin** involves the acid-catalyzed hydration of α -pinene or α -**terpineol**. The synthesis from α -**terpineol** typically yields a mixture of cis- and trans-**terpin**.

Protocol:

- **Reaction Setup:** A mixture of α -**terpineol**, water, and an acid catalyst (e.g., chloroacetic acid or sulfuric acid) is prepared in a round-bottom flask equipped with a magnetic stirrer and a reflux condenser.^[13]^[13]
- **Hydration:** The mixture is stirred vigorously and heated (e.g., to 70°C) for several hours to promote the hydration of the double bond.^[14]^[14]
- **Work-up:** After cooling, the reaction mixture is neutralized with a base (e.g., sodium bicarbonate solution). The product is then extracted into an organic solvent (e.g., diethyl ether or chloroform).
- **Isolation:** The organic layer is washed with brine, dried over an anhydrous salt (e.g., sodium sulfate), and the solvent is removed under reduced pressure to yield the crude **terpin** mixture.

Workflow: Synthesis of Terpin from α -Terpineol[Click to download full resolution via product page](#)Caption: General workflow for the synthesis of **terpin**.

Purification by Recrystallization

trans-**Terpin** can be separated from its cis-isomer and other impurities through recrystallization, exploiting differences in solubility.

Protocol:

- **Solvent Selection:** Choose a suitable solvent or solvent system. Water or ethanol are commonly used for **terpin**. The ideal solvent should dissolve the compound well at high temperatures but poorly at low temperatures.[\[15\]](#)[\[15\]](#)
- **Dissolution:** Dissolve the crude solid in a minimal amount of the hot solvent to create a saturated solution.[\(16\)](#) If impurities remain undissolved, perform a hot filtration.[\(15\)](#)
- **Crystallization:** Allow the solution to cool slowly and undisturbed. Slow cooling promotes the formation of large, pure crystals. Cooling in an ice bath can further induce crystallization.[\[16\]](#)[\(16\)](#)
- **Isolation and Drying:** Collect the crystals by vacuum filtration, washing them with a small amount of cold solvent to remove any remaining soluble impurities.[\[15\]](#)[\(15\)](#) The purified crystals are then dried.

Analytical Characterization

Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is a primary technique for separating and identifying volatile and semi-volatile compounds like trans-**terpin**.

- **Protocol:** A solution of the sample is injected into the GC.
- **Column:** A capillary column with a polar stationary phase (e.g., cyanosilicone) is typically used to separate cis and trans isomers.[\[17\]](#)[\(17\)](#)
- **Conditions:** The oven temperature is programmed to ramp up (e.g., start at 60°C, ramp to 290°C) to elute compounds based on their boiling points and interaction with the column. Helium is commonly used as the carrier gas.[\[11\]](#)[\(11\)](#)
- **Detection:** The separated compounds are ionized (typically by electron ionization) and fragmented in the mass spectrometer. The resulting mass spectrum provides a molecular

fingerprint for identification.

Nuclear Magnetic Resonance (NMR) and Infrared (IR) Spectroscopy: These techniques are essential for structural elucidation.

- NMR Spectroscopy: Both ^1H and ^{13}C NMR are used to determine the carbon-hydrogen framework of the molecule. The chemical shifts, splitting patterns, and integration of peaks in ^1H NMR, along with the number of signals in ^{13}C NMR, confirm the structure and stereochemistry.[\[18\]](#)[\(18\)](#)
- IR Spectroscopy: FTIR is used to identify the functional groups present. For trans-**terpin**, a broad absorption band in the $3200\text{--}3600\text{ cm}^{-1}$ region is characteristic of the O-H (hydroxyl) groups.[\[18\]](#)[\(18\)](#)

Biological Activity and Signaling Pathways

While the cis-isomer of **terpin** (**terpin** hydrate) is well-known for its expectorant properties, terpenoids as a class exhibit a wide range of biological activities, including anti-inflammatory, antioxidant, and anticancer effects.[\[19\]](#)[\(20--INVALID-LINK--](#)

Anti-inflammatory and Anticancer Potential

Many terpenoids exert their biological effects by modulating key intracellular signaling pathways.[\[1\]](#)[\(1\)](#) A central pathway implicated in inflammation and cancer, which is often targeted by terpenoids, is the Nuclear Factor-kappa B (NF- κ B) pathway.[\[21\]](#)[\(22--INVALID-LINK--](#)

Although the specific mechanism for trans-**terpin** has not been fully elucidated, the generalized pathway for terpenoid-mediated NF- κ B inhibition provides a strong hypothetical model for its potential anti-inflammatory and anticancer action.

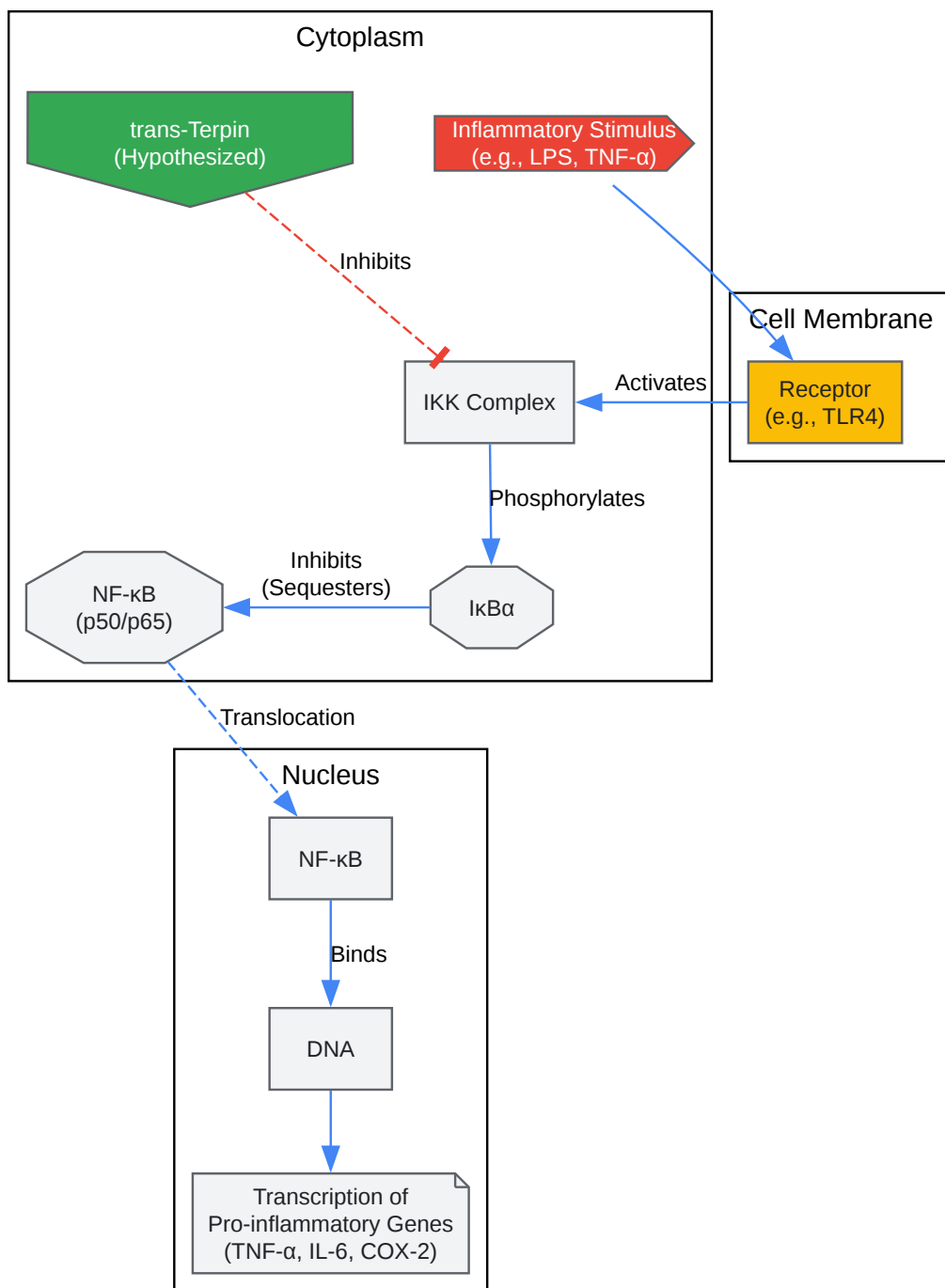
Generalized Terpenoid Action on the NF- κ B Pathway:

- Inhibition of I κ B α Phosphorylation: In resting cells, NF- κ B is held inactive in the cytoplasm by an inhibitory protein called I κ B α . Inflammatory stimuli (like TNF- α or LPS) lead to the activation of the IKK complex, which then phosphorylates I κ B α .

- **Prevention of I κ B α Degradation:** Phosphorylation marks I κ B α for ubiquitination and subsequent degradation by the proteasome. Many terpenoids can inhibit the IKK complex, thus preventing this degradation.[\[6\]](#)(6)
- **Blocking NF- κ B Translocation:** By stabilizing the NF- κ B/I κ B α complex, terpenoids block the translocation of the active NF- κ B dimer into the nucleus.
- **Downregulation of Pro-inflammatory Genes:** With NF- κ B unable to enter the nucleus, it cannot bind to DNA and activate the transcription of target genes, which include those for pro-inflammatory cytokines (e.g., TNF- α , IL-6, IL-1), chemokines, and enzymes like COX-2.[\[9\]](#)(9)

This inhibition of the NF- κ B pathway is a key mechanism by which terpenoids can suppress inflammation and inhibit the proliferation and survival of cancer cells.[\[3\]](#)(3)

Hypothetical Signaling Pathway for Terpenoids

[Click to download full resolution via product page](#)

Caption: Terpenoid action on the NF-κB signaling pathway.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Therapeutic Potential of Certain Terpenoids as Anticancer Agents: A Scoping Review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. veeprho.com [veeprho.com]
- 3. Therapeutic Potential of Certain Terpenoids as Anticancer Agents: A Scoping Review - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Page loading... [wap.guidechem.com]
- 5. vertexaisearch.cloud.google.com [vertexaisearch.cloud.google.com]
- 6. Targeting Apoptosis Pathway with Natural Terpenoids: Implications for Treatment of Breast and Prostate Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 7. vertexaisearch.cloud.google.com [vertexaisearch.cloud.google.com]
- 8. TRANS-TERPIN | 565-50-4 [amp.chemicalbook.com]
- 9. Therapeutic Applications of Terpenes on Inflammatory Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 10. TRANS-TERPIN | lookchem [lookchem.com]
- 11. mdpi.com [mdpi.com]
- 12. trans-Terpin [myskinrecipes.com]
- 13. beilstein-archives.org [beilstein-archives.org]
- 14. researchgate.net [researchgate.net]
- 15. files.blogs.baruch.cuny.edu [files.blogs.baruch.cuny.edu]
- 16. m.youtube.com [m.youtube.com]
- 17. mdpi.com [mdpi.com]
- 18. documents.thermofisher.com [documents.thermofisher.com]
- 19. e3s-conferences.org [e3s-conferences.org]

- 20. vertexaisearch.cloud.google.com [vertexaisearch.cloud.google.com]
- 21. nasplib.isoftware.kiev.ua [nasplib.isoftware.kiev.ua]
- 22. vertexaisearch.cloud.google.com [vertexaisearch.cloud.google.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical and Chemical Properties of trans-Terpin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b149876#physical-and-chemical-properties-of-trans-terpin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com